

Operational Guide: Safe Disposal and Handling of (1S)-1-Cyclopropylethan-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1S)-1-cyclopropylethan-1-ol

CAS No.: 55637-37-1

Cat. No.: B2373586

[Get Quote](#)

Executive Summary: The Hazard Matrix

(1S)-1-Cyclopropylethan-1-ol presents a dual-hazard profile often overlooked in standard safety data sheets (SDS). While primarily classified as a flammable liquid (Category 3), its structural cyclopropyl moiety introduces significant ring strain (~27.5 kcal/mol).

Operational Criticality: Unlike linear alcohols (e.g., 2-propanol), this compound is susceptible to rapid, exothermic ring-opening reactions when exposed to strong Brønsted or Lewis acids. Standard "organic waste" commingling is insufficient. This guide mandates strict segregation from acidic waste streams to prevent uncontrolled polymerization or thermal runaway in waste containers.

Chemical Profile & Physiochemical Data

Use this data to validate waste stream compatibility.

Property	Value	Operational Implication
Chemical Name	(1S)-1-Cyclopropylethan-1-ol	Specific enantiomer; treat racemic mixtures similarly.
CAS Number	55637-37-1	Use for waste manifesting.
Molecular Formula	C ₅ H ₁₀ O	Organic, non-halogenated.[1]
Flash Point	~34°C (93°F) Closed Cup	D001 Ignitable Waste. Requires grounding/bonding. [2][3][4][5]
Boiling Point	128°C	Moderate volatility; fume hood required.
Density	0.887 g/mL	Lighter than water; will float in aqueous mixtures.
Reactivity	Acid-Sensitive Cyclopropyl Ring	DO NOT MIX with H ₂ SO ₄ , HCl, or Lewis acids (e.g., AlCl ₃).
GHS Classification	Flammable Liq. 3, Skin Irrit. 2	PPE: Nitrile gloves, safety goggles, flame-retardant coat.

Pre-Disposal Segregation Strategy

Effective disposal begins at the bench, not the loading dock. You must implement a "Check-Neutralize-Segregate" workflow.

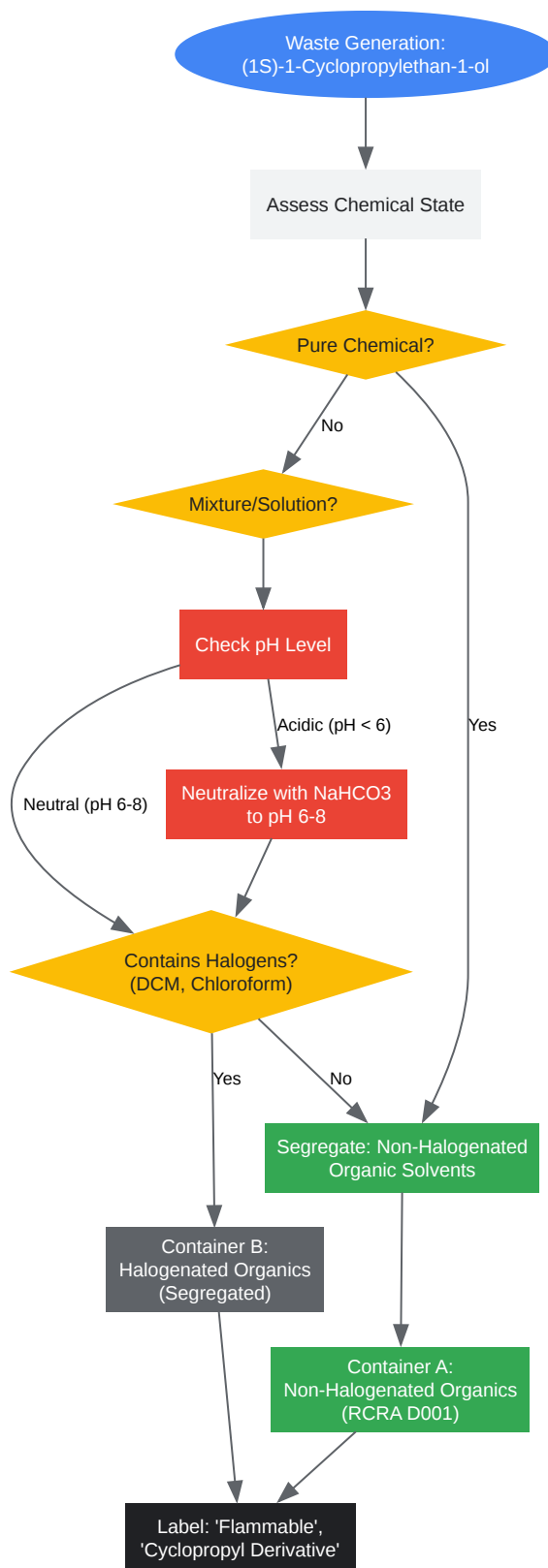
The Acid-Sensitivity Protocol

The cyclopropyl ring is kinetically stable in neutral conditions but thermodynamically unstable.

- Risk: Introduction into a waste drum containing acidic residues (pH < 4) can trigger ring opening, leading to heat generation and potential pressurization of the container.
- Mandate: All waste streams containing **(1S)-1-cyclopropylethan-1-ol** must be pH-checked. If acidic, neutralize to pH 6–8 using Sodium Bicarbonate (NaHCO₃) before transfer to the solvent waste container.

Disposal Workflow Logic

The following decision tree illustrates the mandatory logic for handling this specific chemical.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for the safe segregation and disposal of **(1S)-1-cyclopropylethan-1-ol**, emphasizing pH neutralization and halogen separation.

Detailed Operational Procedures

A. Routine Waste Transfer

- PPE Verification: Don flame-resistant lab coat, safety goggles (ANSI Z87.1), and nitrile gloves (0.11mm minimum thickness).
- Vapor Control: Perform all transfers inside a certified chemical fume hood.
- Grounding: If transferring volumes >4L, attach a grounding strap to the receiving drum to prevent static discharge (Flash Point ~34°C).
- pH Validation: Dip a pH strip into the waste solution.
 - If Red/Orange (Acidic): Slowly add saturated Sodium Bicarbonate solution until bubbling ceases and pH is neutral.
- Transfer: Pour waste into the Non-Halogenated Organic Solvent container (unless mixed with halogens).
- Seal: Immediately close the container lid to prevent vapor accumulation.

B. Spill Management (Emergency Contingency)

For spills > 100 mL

- Evacuate & Ventilate: Remove ignition sources immediately. Alert nearby personnel.
- Contain: Use non-combustible absorbents (Vermiculite or Activated Carbon). Do not use paper towels (increases surface area for flammability).
- Collect: Use non-sparking tools (plastic scoop) to transfer absorbed material into a hazardous waste bag.

- Clean: Clean the surface with a soap/water solution. Do not use bleach (potential reactivity).

Regulatory Compliance & Waste Codes

Strict adherence to EPA and local regulations is mandatory.

- RCRA Waste Code:D001 (Ignitability). The flash point is < 60°C (140°F), automatically triggering this classification under 40 CFR § 261.21.
- Labeling: Containers must be labeled "Hazardous Waste" with the specific indication: "Flammable - Cyclopropyl Alcohol".
- Storage: Store in a flammable safety cabinet (yellow cabinet) away from oxidizers (nitric acid, perchlorates) and strong acids.

References

- PubChem. (n.d.).[\[1\]](#)[\[6\]](#) **(1S)-1-Cyclopropylethan-1-ol** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). Registration Dossier - **(1S)-1-cyclopropylethan-1-ol**. Retrieved from [\[Link\]](#)[\[6\]](#)
- U.S. Environmental Protection Agency. (n.d.). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes (40 CFR Part 261). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[\[7\]](#) Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. \(1-Methylcyclopropyl\)methanol | C5H10O | CID 137701 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. gfschemicals.com \[gfschemicals.com\]](#)
- [5. chemos.de \[chemos.de\]](#)
- [6. \(1S\)-1-cyclopropylethan-1-ol | C5H10O | CID 15564341 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. prod.adv-bio.com \[prod.adv-bio.com\]](#)
- [To cite this document: BenchChem. \[Operational Guide: Safe Disposal and Handling of \(1S\)-1-Cyclopropylethan-1-ol\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b2373586/docs#operational-guide-safe-disposal-and-handling-of-1s-1-cyclopropylethan-1-ol\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check